

# An In-depth Technical Guide to the Fundamental Properties of alpha-Methylcinnamic Acid

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## Compound of Interest

Compound Name: *alpha-Methylcinnamic acid*

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## Introduction

**alpha-Methylcinnamic acid**, systematically known as (2E)-2-methyl-3-phenylprop-2-enoic acid, is an organic compound that belongs to the class of cinnamic acids. It is characterized by a phenyl group attached to an acrylic acid backbone, with a methyl group substituted at the alpha position. This compound and its derivatives are of significant interest in various scientific fields, including pharmaceuticals and materials science, due to their versatile chemical reactivity and diverse biological activities. This guide provides a comprehensive overview of the fundamental properties of **alpha-Methylcinnamic acid**, including its physicochemical characteristics, spectroscopic data, synthesis and purification protocols, and biological activities, with a focus on its antimicrobial and antifungal properties.

## Physicochemical Properties

**alpha-Methylcinnamic acid** is a white to off-white crystalline solid at room temperature with a faint, characteristic odor.[1] Its core structure consists of a benzene ring, a carbon-carbon double bond, and a carboxylic acid functional group, all arranged in a conjugated system that contributes to its stability and reactivity.[1]

## Identification and General Properties

The following table summarizes the key identification and general properties of **alpha-Methylcinnamic acid**.

Property	Value	Reference(s)
IUPAC Name	(2E)-2-methyl-3-phenylprop-2-enoic acid	[2]
Synonyms	$\alpha$ -Methylcinnamic acid, 2-Methyl-3-phenylacrylic acid	[1][2]
CAS Number	1199-77-5	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>2</sub>	[1][2]
Molecular Weight	162.19 g/mol	[3]
Appearance	White to off-white crystalline solid	[1]

## Quantitative Physical and Chemical Properties

Key quantitative data for **alpha-Methylcinnamic acid** are presented below for easy reference and comparison.

Property	Value	Reference(s)
Melting Point	79-81 °C	[3][4]
Boiling Point	288.3 °C at 760 mmHg	[1]
Density	1.147 g/cm <sup>3</sup>	[1]
Flash Point	194.3 °C	[1]
Vapor Pressure	0.00109 mmHg at 25°C	[1]
LogP (Octanol/Water)	2.17450	[1]
pKa	Data not readily available	
Solubility	Slightly soluble in water; freely soluble in many organic solvents.	[5]

## Spectroscopic Data

The structural elucidation of **alpha-Methylcinnamic acid** is supported by various spectroscopic techniques.

### <sup>1</sup>H NMR Spectroscopy

The <sup>1</sup>H NMR spectrum of **alpha-Methylcinnamic acid** provides characteristic signals for its protons.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Reference(s)
~12.3	Singlet (broad)	1H	Carboxylic acid proton (-COOH)	[6]
~7.84	Singlet	1H	Vinylic proton (=CH-)	[6][7]
~7.57 - 7.23	Multiplet	5H	Aromatic protons (C <sub>6</sub> H <sub>5</sub> -)	[6][7]
~2.15	Doublet	3H	Methyl protons (-CH <sub>3</sub> )	[7]

## <sup>13</sup>C NMR Spectroscopy

The <sup>13</sup>C NMR spectrum confirms the carbon framework of the molecule.

Chemical Shift (ppm)	Assignment	Reference(s)
~172.5	Carboxylic acid carbon (-COOH)	[7]
~140.8	Vinylic carbon (=CH-)	[8]
~134.5	Aromatic carbon (ipso-C)	[3]
~130.0 - 128.0	Aromatic carbons (-C <sub>6</sub> H <sub>5</sub> )	[8]
~129.3	Vinylic carbon (-C(CH <sub>3</sub> )=)	[8]
~14.1	Methyl carbon (-CH <sub>3</sub> )	[7]

## Infrared (IR) Spectroscopy

The IR spectrum of **alpha-Methylcinnamic acid** displays characteristic absorption bands for its functional groups.

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment	Reference(s)
3400 - 2300	Broad	O-H stretch (carboxylic acid, H-bonded)	[8]
~1680	Strong	C=O stretch (carbonyl of carboxylic acid)	[8]
~1630	Medium	C=C stretch (alkene)	[8]
~1580, ~1500	Medium	C=C stretch (aromatic ring)	[8]

## Mass Spectrometry (MS)

Electron ionization mass spectrometry of **alpha-Methylcinnamic acid** results in a characteristic fragmentation pattern.

m/z	Relative Intensity	Assignment	Reference(s)
162	Moderate	Molecular ion [M] <sup>+</sup>	[9]
147	High	[M - CH <sub>3</sub> ] <sup>+</sup>	[10]
117	High	[M - COOH] <sup>+</sup> or [C <sub>9</sub> H <sub>9</sub> ] <sup>+</sup>	
91	High	Tropylium ion [C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup>	
77	Moderate	Phenyl ion [C <sub>6</sub> H <sub>5</sub> ] <sup>+</sup>	[11]

## Experimental Protocols

### Synthesis of alpha-Methylcinnamic Acid via Perkin Reaction

The Perkin reaction is a classical method for the synthesis of cinnamic acids and their derivatives.[5] This protocol describes the synthesis of **alpha-Methylcinnamic acid** from

benzaldehyde and propionic anhydride.

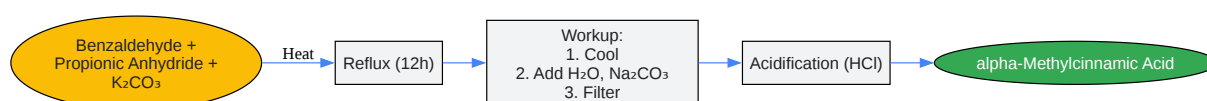
Materials and Equipment:

- Benzaldehyde
- Propionic anhydride
- Anhydrous potassium carbonate
- Concentrated hydrochloric acid (HCl)
- Water
- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Beakers
- Büchner funnel and filter flask
- pH paper

Procedure:

- To a round-bottom flask containing anhydrous potassium carbonate (1.2 eq.), slowly add propionic anhydride (1.6 eq.) at 0 °C with stirring.[2]
- After 5 minutes of stirring, add benzaldehyde (1.0 eq.) dropwise to the mixture.[2]
- Heat the reaction mixture to reflux and maintain for 12 hours.[2]
- Upon completion, cool the mixture to room temperature using an ice bath.[2]

- Add water and solid sodium carbonate to the reaction mixture.[2]
- Collect the resulting precipitate by filtration.[2]
- Acidify the filtrate to a pH of 6.0 with concentrated HCl to precipitate the crude **alpha-Methylcinnamic acid**. [2]
- Collect the crude product by vacuum filtration and wash with cold water.



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Caption: Synthesis workflow for **alpha-Methylcinnamic acid** via Perkin reaction.

## Purification by Recrystallization

Recrystallization is a standard technique to purify the crude product.[12][13][14][15] A mixed solvent system of ethanol and water is often effective for cinnamic acid derivatives.[12]

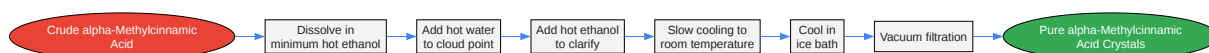
Materials and Equipment:

- Crude **alpha-Methylcinnamic acid**
- Ethanol (95% or absolute)
- Deionized water
- Erlenmeyer flasks
- Hot plate with magnetic stirrer
- Büchner funnel and filter flask
- Filter paper

- Ice bath

Procedure:

- Place the crude **alpha-Methylcinnamic acid** in an Erlenmeyer flask.
- Add a minimum amount of hot ethanol to dissolve the solid completely.[12]
- While the solution is hot, add hot deionized water dropwise until the solution becomes slightly turbid (cloud point).[12]
- Add a few more drops of hot ethanol to redissolve the precipitate and obtain a clear, saturated solution.[12]
- Allow the flask to cool slowly to room temperature to facilitate the formation of large crystals. [12]
- Once at room temperature, place the flask in an ice bath for at least 30 minutes to maximize crystal yield.[12]
- Collect the purified crystals by vacuum filtration using a Büchner funnel.[12]
- Wash the crystals with a small amount of an ice-cold ethanol/water mixture.[12]
- Dry the crystals, for example, in a drying oven at a moderate temperature (e.g., 60-70 °C). [12]



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Caption: Workflow for the purification of **alpha-Methylcinnamic acid** by recrystallization.

## Biological Activity and Signaling Pathways



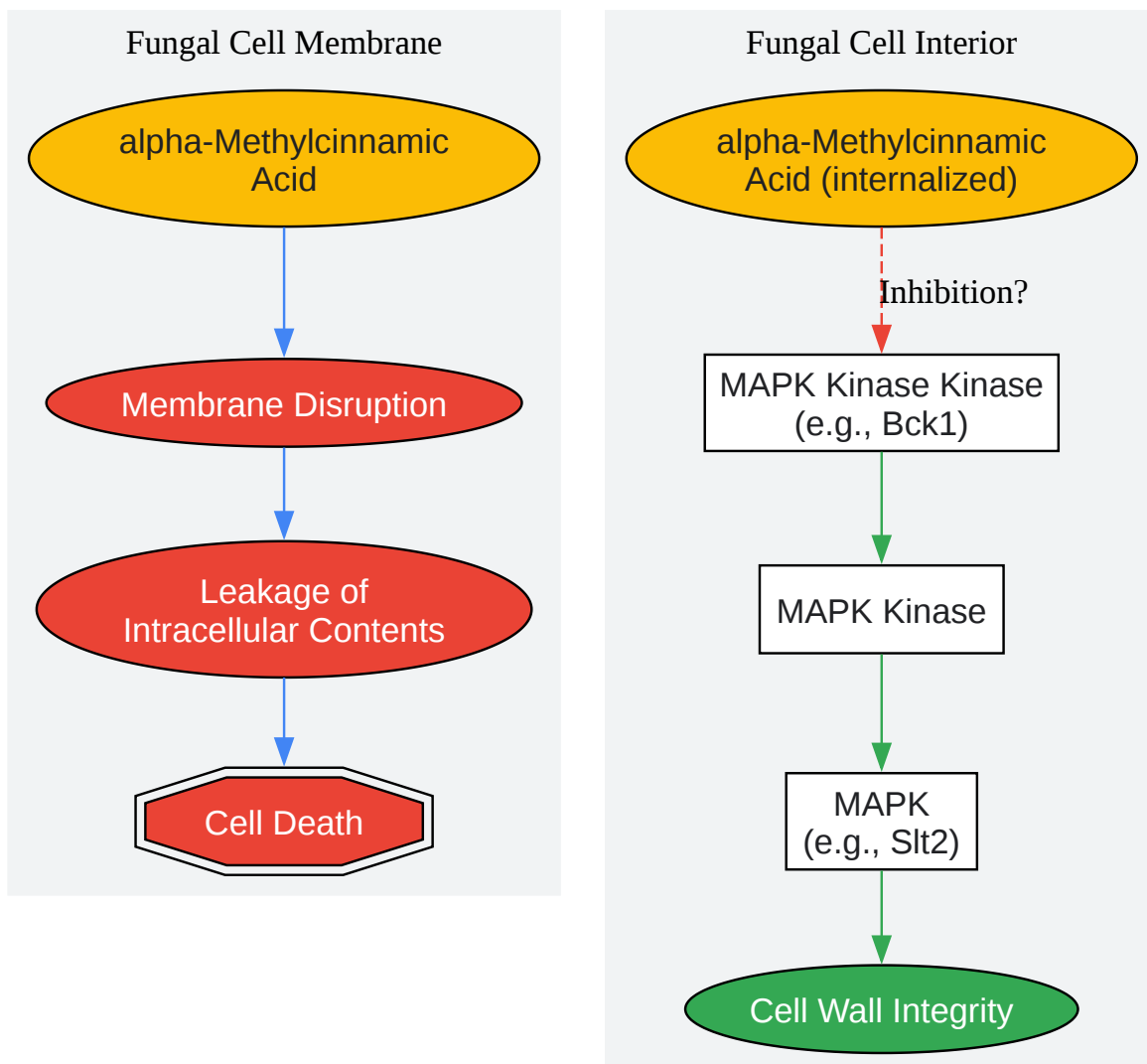
Cinnamic acid and its derivatives, including **alpha-Methylcinnamic acid**, are known to exhibit a range of biological activities, most notably antimicrobial and antifungal effects.[16][17]

## Antimicrobial and Antifungal Activity

**alpha-Methylcinnamic acid** has demonstrated efficacy against various bacteria and fungi.[2][6] The primary mechanism of its antimicrobial action is believed to be the disruption of the microbial cell membrane.[1] The lipophilic nature of the molecule allows it to intercalate into the lipid bilayer, leading to increased membrane permeability, leakage of intracellular components, and ultimately cell death.[1]

## Interaction with Fungal Signaling Pathways

Studies on cinnamic acid derivatives have shown that they can interfere with crucial fungal signaling pathways, particularly the cell wall integrity Mitogen-Activated Protein Kinase (MAPK) pathway.[2][6] This pathway is essential for maintaining the structural integrity of the fungal cell wall, a key target for antifungal agents. By disrupting this pathway, cinnamic acid derivatives can sensitize fungi to cell wall-disrupting drugs.[2][6] Specifically, derivatives like 4-chloro- $\alpha$ -methylcinnamic acid have shown the ability to overcome the tolerance of certain fungal mutants in the antioxidant MAPK pathway.[2][6]



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